

SBI-0206965 solubility issues and solutions

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Compound of Interest

Compound Name: SBI-0206965

Cat. No.: B610725

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Technical Support Center: SBI-0206965

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the ULK1/AMPK inhibitor, **SBI-0206965**. This guide addresses common solubility issues and provides detailed protocols to ensure successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **SBI-0206965**?

A1: The recommended solvent for preparing a stock solution of **SBI-0206965** is dimethyl sulfoxide (DMSO).^{[1][2][3][4][5][6][7][8]} It is highly soluble in DMSO, with reported concentrations reaching up to 100 mg/mL.^{[3][7]} For optimal results, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.^{[2][7]}

Q2: My **SBI-0206965** is not fully dissolving in DMSO. What can I do?

A2: If you are experiencing difficulty dissolving **SBI-0206965** in DMSO, you can try the following troubleshooting steps:

- Warming: Gently warm the solution at 37°C for 10 minutes.^{[1][4]}
- Sonication: Use an ultrasonic bath to sonicate the solution for a short period.^{[1][4]} This can help break up any aggregates and facilitate dissolution.

- Fresh Solvent: Ensure you are using high-quality, anhydrous DMSO.[\[2\]](#)[\[7\]](#)

Q3: Can I dissolve **SBI-0206965** in solvents other than DMSO?

A3: Yes, while DMSO is the primary recommended solvent, **SBI-0206965** also shows solubility in other solvents, though to a lesser extent. These include:

- Ethanol: Soluble at approximately 14 mg/mL.[\[2\]](#)
- Dimethylformamide (DMF): Soluble at 30 mg/mL.[\[5\]](#) It is sparingly soluble in aqueous solutions. For instance, in a 1:1 solution of DMSO:PBS (pH 7.2), the solubility is approximately 0.5 mg/mL.[\[5\]](#) It is considered insoluble in water.[\[2\]](#)

Q4: My compound precipitates when I dilute my DMSO stock solution into an aqueous buffer for my cell-based assay. How can I prevent this?

A4: This is a common issue known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent is diluted into an aqueous solution where its solubility is much lower. To mitigate this:

- Minimize Final DMSO Concentration: Keep the final concentration of DMSO in your culture medium as low as possible, typically below 0.1%, to avoid solvent-induced cell toxicity.[\[9\]](#)
- Serial Dilutions: Perform serial dilutions in your aqueous buffer. Instead of a single large dilution, gradually decrease the solvent concentration.
- Vortexing During Dilution: Add the stock solution to the aqueous buffer while vortexing to ensure rapid and even dispersion.
- Use of Pluronic F-68: For in vivo formulations, a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline has been used, achieving a solubility of ≥ 2.5 mg/mL.[\[3\]](#) This suggests that surfactants and co-solvents can help maintain solubility in aqueous environments.

Q5: What are the recommended storage conditions for **SBI-0206965** stock solutions?

A5: Stock solutions of **SBI-0206965** in DMSO can be stored at -20°C for several months.[1][4] Some sources recommend storage at -80°C for up to 6 months.[3][7] It is advisable to aliquot the stock solution into working volumes to avoid repeated freeze-thaw cycles.[6][8]

Solubility Data

The following table summarizes the solubility of **SBI-0206965** in various solvents based on available data.

Solvent	Concentration	Reference
DMSO	> 24.5 mg/mL	[1][4]
DMSO	≥ 100 mg/mL (204.37 mM)	[3][7]
DMSO	98 mg/mL (200.27 mM)	[2]
DMSO	30 mg/mL	[5][8]
DMSO	20 mg/mL	
DMSO	≤ 60 mM	[6]
Ethanol	14 mg/mL	[2]
Ethanol (Absolute)	≤ 2.0 mM	[6]
DMF	30 mg/mL	[5]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[5]
Water	Insoluble	[2]

Experimental Protocols

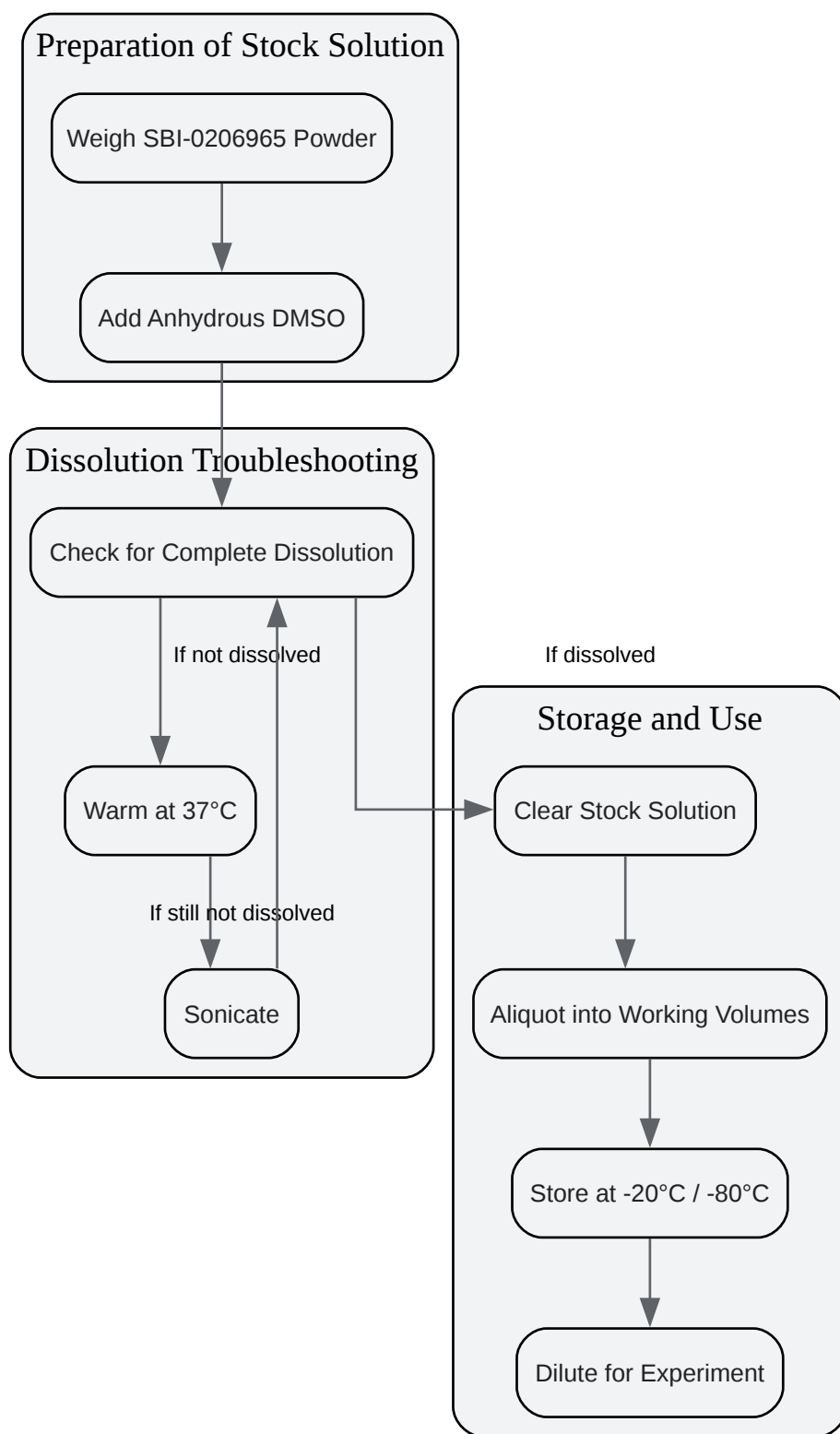
Protocol for Preparing a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh 5 mg of **SBI-0206965** powder.
- Add Solvent: Add 1.02 mL of fresh, anhydrous DMSO to the powder.[8]

- Facilitate Dissolution: If the compound does not dissolve immediately, gently warm the vial at 37°C for 10 minutes and/or sonicate in an ultrasonic bath for a few minutes.[\[1\]](#)[\[4\]](#)
- Confirm Dissolution: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Visual Guides

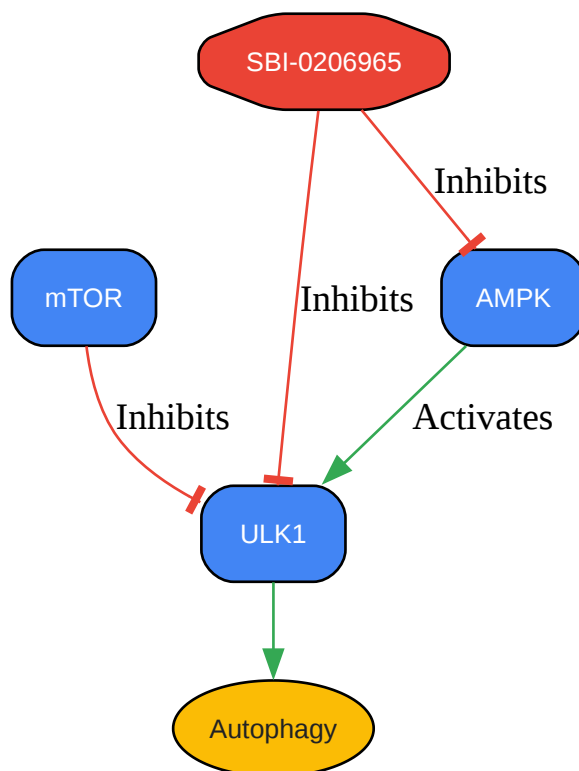
SBI-0206965 Handling and Solubilization Workflow



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Caption: Workflow for preparing and storing **SBI-0206965** stock solutions.

SBI-0206965 Signaling Pathway Inhibition



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Caption: **SBI-0206965** inhibits autophagy by targeting ULK1 and AMPK.

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